

# Dipentyl carbonate molecular weight and formula

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## Compound of Interest

Compound Name: *Dipentyl carbonate*

Cat. No.: *B1330105*

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## A Technical Guide to Dipentyl Carbonate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused overview of the fundamental physicochemical properties of **dipentyl carbonate**, also known as diamyl carbonate. The information is presented to be a convenient reference for professionals engaged in chemical research and development.

## Physicochemical Data Summary

The core identifying properties of **dipentyl carbonate** are summarized below. These values are foundational for experimental design, analytical characterization, and chemical synthesis.

Identifier	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>22</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	202.29 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	2050-94-4	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Synonyms	Diamyl carbonate, Carbonic acid, dipentyl ester	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Chemical Structure

The molecular structure of **dipentyl carbonate** consists of a central carbonate group esterified with two pentyl (or amyl) chains. This structure dictates its physical properties, such as its nonpolar nature and solubility characteristics.

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## References

- 1. Dipentyl carbonate | C11H22O3 | CID 222266 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. americanelements.com [americanelements.com]
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- 5. 2050-94-4 | Dipentyl carbonate | Aliphatic Chain Hydrocarbons | Ambeed.com [ambeed.com]
- To cite this document: BenchChem. [Dipentyl carbonate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1330105#dipentyl-carbonate-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1330105#dipentyl-carbonate-molecular-weight-and-formula)

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